

Natural Sources of 4,5-Dibromo-2-Pyrrolic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4,5-Dibromo-2-Pyrrolic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the natural sources, isolation, and biosynthesis of **4,5-Dibromo-2-Pyrrolic Acid**, a significant marine-derived bromopyrrole alkaloid. This document synthesizes key findings from scientific literature to serve as a comprehensive resource for professionals in research and drug development.

Natural Occurrence

4,5-Dibromo-2-Pyrrolic Acid is a secondary metabolite predominantly isolated from marine sponges of the genus *Agelas*. These sponges are a rich source of diverse brominated pyrrole alkaloids, which are believed to play a role in the organism's chemical defense mechanisms.

Primary Natural Sources:

- *Agelas oroides*[\[1\]](#)
- *Agelas wiedenmayeri*[\[1\]](#)
- *Agelas sventres*[\[1\]](#)
- *Agelas flabelliformis*[\[1\]](#)

While the acid itself is a known natural product, a methylated derivative, 1-methyl-4,5-dibromopyrrole-2-carboxylic acid, has also been isolated from an unidentified species of marine

sponge.

Quantitative Data

Quantitative data on the yield of **4,5-Dibromo-2-Pyrrolic Acid** from natural sources is limited in the surveyed literature. However, a study on an unidentified marine sponge provided a quantifiable yield for its methylated analog.

Compound	Source Organism	Dry Weight of Organism	Yield of Compound	Reference
1-methyl-4,5-dibromopyrrole-2-carboxylic acid	Unidentified marine sponge	200 g	228 mg	

Experimental Protocols: Isolation and Purification

The isolation of bromopyrrole alkaloids, including **4,5-Dibromo-2-Pyrrolic Acid** and its derivatives, from marine sponges generally involves a multi-step process of extraction and chromatographic separation. The following is a generalized protocol based on reported methodologies.

Extraction

- **Initial Solvent Soak:** The frozen sponge tissue (e.g., 200 g dry weight) is first soaked sequentially in ethanol and then acetone to remove water and some polar components.
- **Soxhlet Extraction:** The pre-treated sponge material is then subjected to continuous extraction using a Soxhlet apparatus with a solvent of intermediate polarity, such as methylene chloride. This step is crucial for efficiently extracting the desired alkaloids.

Chromatographic Purification

- **Initial Chromatography:** The crude extract obtained from the Soxhlet extraction is concentrated and subjected to column chromatography. A common stationary phase used is silica gel (e.g., BioSil A).

- **Elution Gradient:** A solvent gradient is employed to separate the components of the crude extract.
 - Elution with a non-polar solvent like chloroform is often used to isolate less polar compounds. In one study, this step yielded 1-methyl-4,5-dibromopyrrole-2-carboxylic acid.
 - Subsequent elution with a more polar solvent, such as ethyl acetate, can then be used to isolate more polar compounds, including various amide derivatives of the pyrrole acid.
- **Recrystallization:** The fractions containing the target compound are further purified by recrystallization from a suitable solvent system, such as hexane or acetonitrile, to yield the pure crystalline product.

Analytical Characterization

The structure and purity of the isolated **4,5-Dibromo-2-Pyrrolic Acid** are confirmed using a combination of spectroscopic and spectrometric techniques, including:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To elucidate the chemical structure and connectivity of atoms.

Biosynthesis

The biosynthesis of the pyrrole ring in marine alkaloids, including **4,5-Dibromo-2-Pyrrolic Acid**, is understood to originate from the amino acid L-proline. The pathway involves the enzymatic conversion of L-proline to a pyrrole-2-carboxylate intermediate, which is then further modified, including through halogenation. There is also evidence suggesting a potential biosynthetic link with ornithine.

Proposed Biosynthetic Pathway

The following diagram illustrates the proposed biosynthetic pathway from L-proline to the brominated pyrrole-2-carboxylate scaffold.



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References

- 1. 4,5-Dibromo-2-Pyrrolic Acid | C₅H₃Br₂NO₂ | CID 161830 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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